

An In-depth Technical Guide to 4-(1,3-Oxazol-5-yl)phenol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-(1,3-Oxazol-5-yl)phenol

Cat. No.: B596673

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Introduction

4-(1,3-Oxazol-5-yl)phenol is a heterocyclic aromatic compound featuring a phenol group attached to an oxazole ring at the 5-position. The oxazole moiety is a five-membered heterocycle containing one oxygen and one nitrogen atom. This structural motif is of significant interest in medicinal chemistry and materials science due to its presence in numerous biologically active compounds and its utility as a versatile synthetic scaffold. This technical guide provides a comprehensive overview of the chemical identity, synthesis, and potential applications of **4-(1,3-Oxazol-5-yl)phenol**.

Chemical Identity and Properties

A clear definition of the molecule's chemical identity is crucial for research and development. The key identifiers and physicochemical properties of **4-(1,3-Oxazol-5-yl)phenol** are summarized below.

Identifier	Value
CAS Number	1128-71-8
IUPAC Name	4-(1,3-Oxazol-5-yl)phenol
Alternate Name	Phenol, 4-(5-oxazolyl)-
Molecular Formula	C ₉ H ₇ NO ₂
Molecular Weight	161.16 g/mol

Note: Detailed experimental data such as NMR, IR, and mass spectrometry for this specific compound are not readily available in public databases. Researchers are advised to perform their own analytical characterization upon synthesis.

Synthesis of 4-(1,3-Oxazol-5-yl)phenol

The synthesis of 5-substituted oxazoles like **4-(1,3-Oxazol-5-yl)phenol** can be effectively achieved through the Van Leusen Oxazole Synthesis. This reaction involves the condensation of an aldehyde with tosylmethyl isocyanide (TosMIC) in the presence of a base.

Reaction Principle

The Van Leusen reaction is a powerful tool for the formation of the oxazole ring. The general mechanism involves the deprotonation of TosMIC by a base, followed by a nucleophilic attack on the aldehyde carbonyl group. The resulting intermediate undergoes an intramolecular cyclization to form an oxazoline, which then eliminates p-toluenesulfinic acid to yield the aromatic oxazole.

Experimental Protocol: Van Leusen Synthesis of 4-(1,3-Oxazol-5-yl)phenol

This protocol outlines a general procedure for the synthesis of **4-(1,3-Oxazol-5-yl)phenol** from 4-hydroxybenzaldehyde and tosylmethyl isocyanide (TosMIC).

Materials:

- 4-Hydroxybenzaldehyde

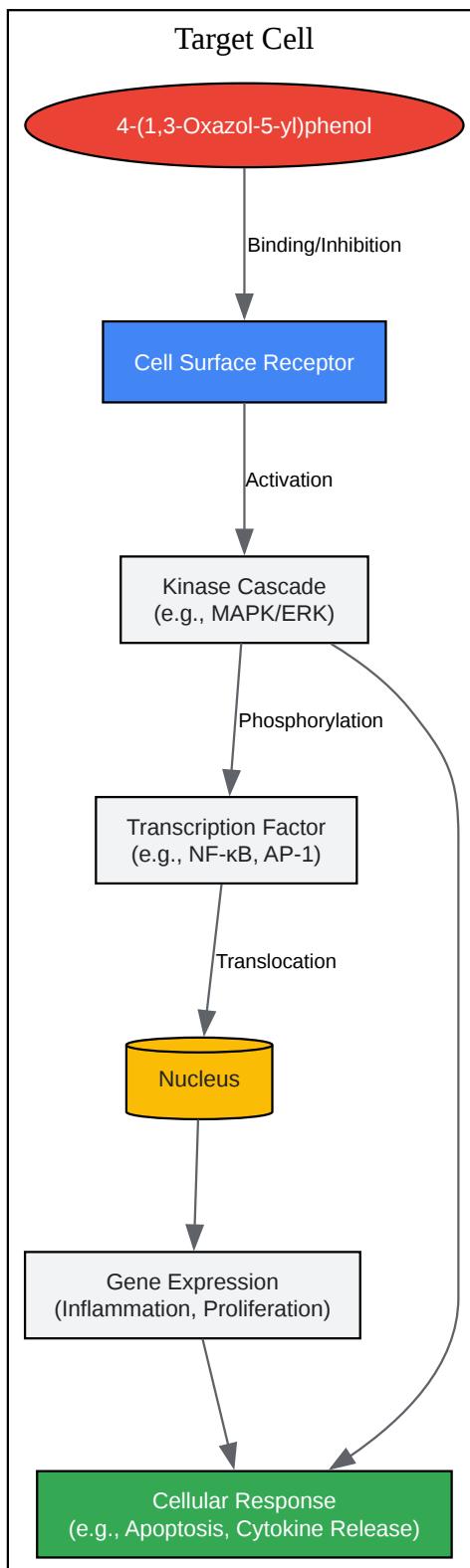
- Tosylmethyl isocyanide (TosMIC)
- Potassium carbonate (K_2CO_3) or another suitable base
- Methanol (MeOH) or another suitable solvent
- Ethyl acetate (EtOAc)
- Water (H_2O)
- Brine
- Anhydrous sodium sulfate (Na_2SO_4) or magnesium sulfate ($MgSO_4$)
- Silica gel for column chromatography

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve 4-hydroxybenzaldehyde (1.0 equivalent) and tosylmethyl isocyanide (1.0 - 1.2 equivalents) in methanol.
- **Addition of Base:** To the stirred solution, add potassium carbonate (2.0 - 2.5 equivalents).
- **Reaction:** Heat the reaction mixture to reflux and monitor the progress of the reaction by thin-layer chromatography (TLC).
- **Work-up:** Upon completion, cool the reaction mixture to room temperature and remove the solvent under reduced pressure.
- **Extraction:** To the residue, add water and ethyl acetate. Transfer the mixture to a separatory funnel and separate the layers. Extract the aqueous layer with ethyl acetate.
- **Washing and Drying:** Combine the organic layers, wash with brine, and dry over anhydrous sodium sulfate.
- **Purification:** Filter the drying agent and concentrate the filtrate under reduced pressure to obtain the crude product. Purify the crude product by flash column chromatography on silica

gel using an appropriate eluent system (e.g., a gradient of hexane and ethyl acetate) to yield pure **4-(1,3-Oxazol-5-yl)phenol**.

Logical Workflow for Van Leusen Synthesis



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- To cite this document: BenchChem. [An In-depth Technical Guide to 4-(1,3-Oxazol-5-yl)phenol]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b596673#4-1-3-oxazol-5-yl-phenol-cas-number-and-iupac-name\]](https://www.benchchem.com/product/b596673#4-1-3-oxazol-5-yl-phenol-cas-number-and-iupac-name)

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